

Introduction: Understanding the Profile of a Key Organic Semiconductor

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Compound of Interest

Compound Name: *N,9,9-Triphenyl-9H-fluoren-2-amine*

Cat. No.: B3030059

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N,9,9-Triphenyl-9H-fluoren-2-amine, with CAS Number 860465-14-1, is a complex organic molecule increasingly utilized in the field of materials science.[1] Its unique fluorene-based structure, featuring triphenylamine moieties, makes it a valuable building block for organic light-emitting diodes (OLEDs), perovskite solar cells, and other advanced electronic applications. As with any specialized chemical compound, a thorough understanding of its safety profile is not merely a regulatory formality but a cornerstone of responsible research and development.

This guide provides a comprehensive analysis of the Material Safety Data Sheet (MSDS) for **N,9,9-Triphenyl-9H-fluoren-2-amine**. Moving beyond a simple recitation of data, this document offers an in-depth interpretation of the hazards, providing practical, field-tested protocols for safe handling, storage, and emergency response. It is designed for the discerning researcher and drug development professional who requires not just the "what" but the "why" behind safety procedures.

Chemical and Physical Properties: A Data-Driven Overview

The physical characteristics of a compound are the first indicators of how it will behave under laboratory conditions, influencing everything from storage to handling. **N,9,9-Triphenyl-9H-fluoren-2-amine** is a solid, crystalline powder whose appearance can range from white to orange or green.[1][2] Its high melting and boiling points are indicative of a stable molecular structure.

Property	Value	Source
Molecular Formula	C31H23N	[2][3]
Molecular Weight	409.52 g/mol	[2][3]
CAS Number	860465-14-1	[2][3]
Appearance	White to Orange to Green powder to crystal	[1][2]
Melting Point	208 °C (with a range of 206.0 to 210.0 °C)	[1][2][4]
Boiling Point	560.3 ± 29.0 °C (Predicted)	[2]
Density	1.200 ± 0.06 g/cm ³ (Predicted)	[2]
Storage Temperature	4°C, protect from light	

Hazard Identification and GHS Classification: A Scientific Breakdown

N,9,9-Triphenyl-9H-fluoren-2-amine is classified under the Globally Harmonized System (GHS) with the GHS07 pictogram, indicating that it is harmful.[4] The signal word "Warning" further underscores the need for careful handling.[4] A detailed understanding of its specific hazard statements is critical for developing effective safety protocols.

GHS Classification	Hazard Statement	Code	Implications for Researchers
Acute Toxicity (Oral)	Harmful if swallowed	H302	Ingestion can lead to adverse health effects. Strict prohibition of eating, drinking, or smoking in the laboratory is mandatory.
Skin Corrosion/Irritation	Causes skin irritation	H315	Direct contact with the skin can cause irritation. The use of appropriate gloves and a lab coat is essential.
Serious Eye Damage/Irritation	Causes serious eye irritation	H319	The compound can cause significant irritation upon contact with the eyes. Eye protection is non-negotiable.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	H335	Inhalation of the powder can irritate the respiratory tract. All handling should be done in a well-ventilated area or a fume hood.

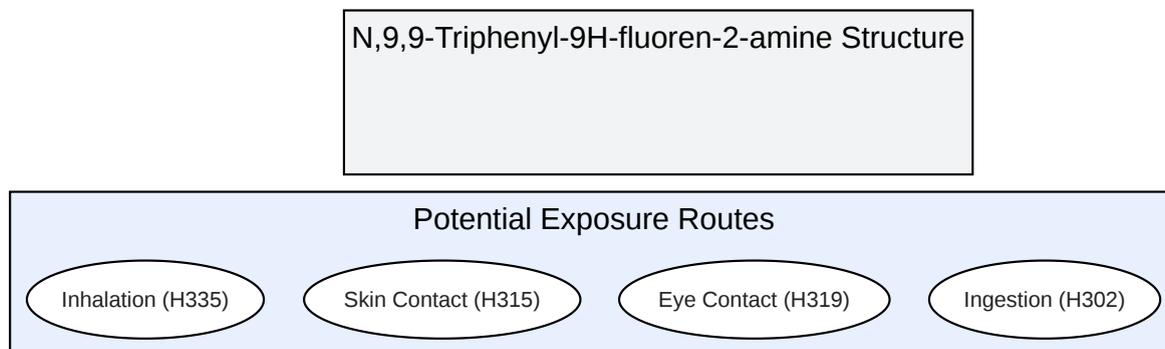
Experimental Protocols: From Benchtop to Disposal

The following protocols are designed as self-validating systems, integrating best practices with the specific hazards identified for **N,9,9-Triphenyl-9H-fluoren-2-amine**.

Safe Handling and Personal Protective Equipment (PPE) Workflow

The primary routes of exposure are inhalation, ingestion, and skin/eye contact. The causality behind the recommended PPE is to create a complete barrier against these routes.





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Caption: Chemical Structure and Primary Routes of Exposure.

First-Aid Measures:

The goal of first aid is to mitigate the immediate effects of exposure while seeking professional medical help.

- **Inhalation (H335):** If a person inhales the powder, immediately move them to fresh air. [3] If they are not breathing, provide artificial respiration. Seek immediate medical attention. The rationale is to remove the individual from the source of irritation and provide respiratory support if needed.
- **Skin Contact (H315):** In case of skin contact, remove contaminated clothing and wash the affected area thoroughly with soap and plenty of water. [3] Consult a physician if irritation persists. This action is designed to physically remove the irritant from the skin.
- **Eye Contact (H319):** If the compound enters the eyes, rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open. [3][5] Remove contact lenses if present and easy to do. Continue rinsing and consult a physician immediately. The extended rinsing period is crucial to ensure all particles are flushed from the eye.
- **Ingestion (H302):** If swallowed, do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention and show the medical professional this safety data sheet. [3][5]

Storage and Disposal: Ensuring Long-Term Safety

- Storage: Store **N,9,9-Triphenyl-9H-fluoren-2-amine** in a tightly closed container in a cool, dry, and well-ventilated area. The recommended storage temperature is 4°C, and it should be protected from light to maintain its chemical integrity. [4]Store locked up and away from incompatible materials such as strong oxidizing agents. * Disposal: Dispose of unused material and its container as hazardous waste. Follow all federal, state, and local regulations. Do not allow the product to enter drains or waterways.

Conclusion

The safe and effective use of **N,9,9-Triphenyl-9H-fluoren-2-amine** in a research setting is predicated on a comprehensive understanding of its hazard profile. By internalizing the information presented in its MSDS and adhering to the detailed protocols outlined in this guide, researchers can mitigate risks and maintain a safe laboratory environment. The principles of causality in experimental design must extend to safety procedures, where every precaution is a direct, evidence-based response to a known hazard.

References

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